

Personal protective equipment for handling p-Chlorophenyl chloromethyl sulfone

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Compound of Interest

Compound Name: *p-Chlorophenyl chloromethyl sulfone*

Cat. No.: B1293593

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Safe Handling and Disposal of p-Chlorophenyl Chloromethyl Sulfone

This document provides crucial safety protocols and logistical information for the handling and disposal of **p-Chlorophenyl chloromethyl sulfone** (CAS No. 7205-98-3), also known as Chloromethyl phenyl sulfone. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by minimizing exposure risk and outlining clear, step-by-step guidance for operational and emergency situations.

Hazard Identification and Quantitative Data

p-Chlorophenyl chloromethyl sulfone is a combustible solid that can cause significant irritation. Adherence to safety guidelines is mandatory to prevent adverse health effects.

Hazard Classification:

- Signal Word: Warning[1]
- Pictogram: GHS07 (Exclamation Mark)
- Hazard Statements:
 - H315: Causes skin irritation.[1]

- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.
- Target Organs: Respiratory system.

Physical and Chemical Properties

Property	Value	Source
CAS Number	7205-98-3	[2][3]
Molecular Formula	C ₇ H ₇ ClO ₂ S	[2][3]
Molecular Weight	190.65 g/mol	[3]
Appearance	White to off-white crystalline powder	[2]
Melting Point	51-53 °C	[3]
Purity	≥97%	
Solubility	Soluble in THF, chloroform, and most organic solvents.	[3]

Operational and Disposal Plans

To ensure safe handling, a multi-layered approach combining engineering controls, personal protective equipment, and strict procedural adherence is required.

Personal Protective Equipment (PPE)

A minimum level of PPE is required at all times when handling this chemical. The specific equipment is detailed below.

PPE Category	Specification	Rationale
Eye & Face Protection	Chemical safety goggles and/or a full-face shield.	Protects against dust particles and splashes, preventing serious eye irritation.[1]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).	Prevents skin contact that can cause irritation.[1]
Respiratory Protection	NIOSH-approved N95 dust mask or higher.	Prevents inhalation of dust, which may cause respiratory irritation. Required when handling the powder outside of a fume hood.
Body Protection	Laboratory coat.	Provides a removable barrier to protect personal clothing from contamination.

Step-by-Step Handling Protocol

This protocol outlines the standard operating procedure for using **p-Chlorophenyl chloromethyl sulfone** in a laboratory setting.

Preparation:

- Designate Area: Conduct all work in a well-ventilated area, preferably within a certified chemical fume hood.[1]
- Assemble Materials: Ensure all necessary equipment (spatulas, weigh boats, glassware) and safety equipment (spill kit, waste containers) are within reach before starting.
- Review SDS: Read the Safety Data Sheet (SDS) thoroughly before beginning work.

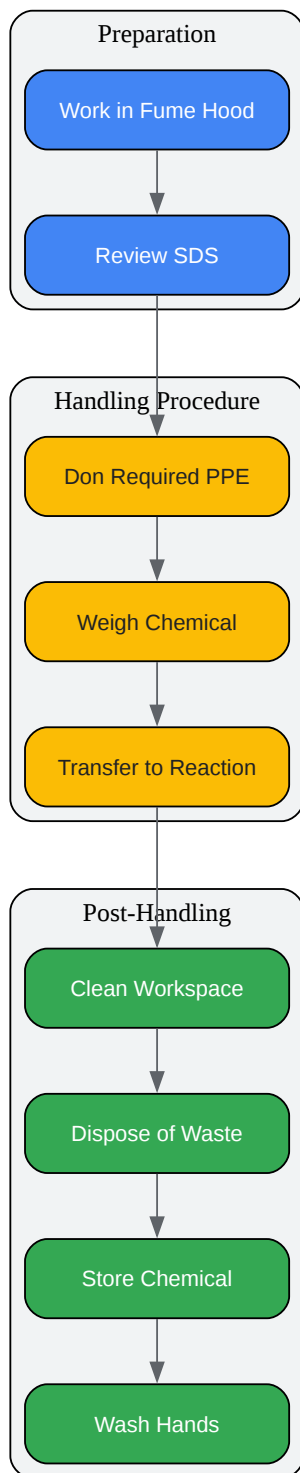
Handling:

- Don PPE: Put on all required personal protective equipment as specified in the table above.

- Weighing: Carefully weigh the required amount of the solid chemical. Avoid generating dust.
[4] If possible, use a balance inside the fume hood or in an enclosure.
- Transfer: Use a spatula to transfer the chemical. Do not pour the powder.
- Post-Handling: After use, securely close the primary container.[1]

Cleaning and Storage:

- Decontaminate: Wipe down the work surface and any equipment used with an appropriate solvent and then soap and water.
- Doff PPE: Remove PPE in the correct order (gloves first), avoiding self-contamination.
- Personal Hygiene: Wash hands and face thoroughly after handling is complete.[1]
- Storage: Store the chemical in a tightly sealed container in a cool, dry, and shaded area, protected from moisture.[1]



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Caption: Standard Operating Procedure for handling **p-Chlorophenyl chloromethyl sulfone**.

Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure.

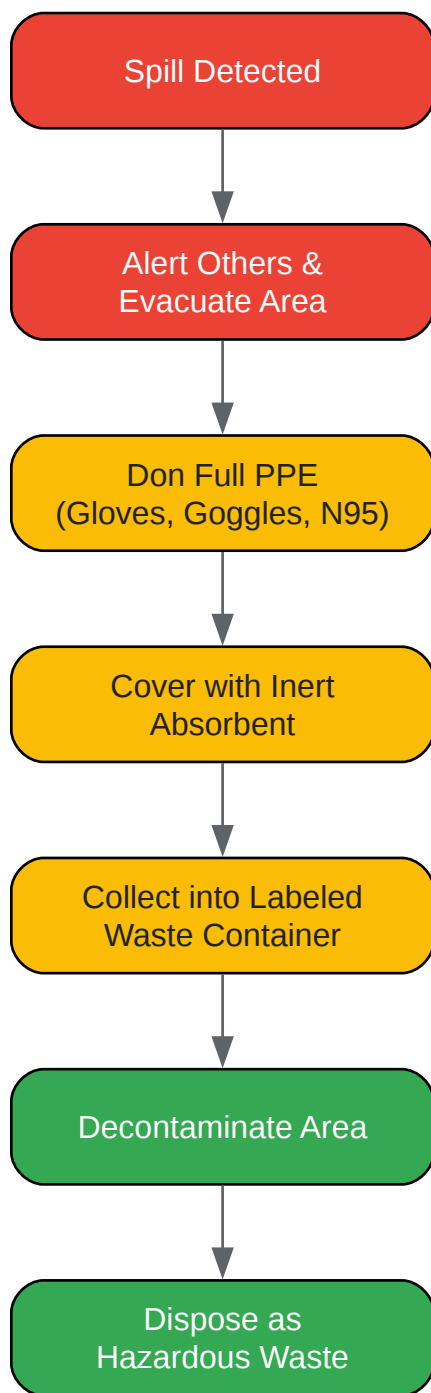
- **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.^[1] If eye irritation persists, seek immediate medical attention.^[1]
- **Skin Contact:** Take off all contaminated clothing immediately.^[1] Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice.^[1]
- **Inhalation:** Move the person to fresh air and keep them comfortable for breathing.^[1] If you feel unwell, seek medical attention.
- **Ingestion:** Rinse mouth with water.^[1] Do not induce vomiting. Seek immediate medical advice.

Spill and Disposal Plan

Proper containment and disposal are essential to prevent environmental contamination and further exposure.

Spill Response:

- **Evacuate:** Immediately alert others in the area and evacuate non-essential personnel.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Wearing full PPE, cover the spill with a dry, inert absorbent material (e.g., sand or vermiculite). Avoid raising dust.^[4]
- **Collect:** Carefully sweep or scoop the material into a labeled, sealable waste container.
- **Clean:** Clean the spill area thoroughly with soap and water.
- **Dispose:** Treat all spill cleanup materials as hazardous waste.



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Caption: Workflow for responding to a solid chemical spill.

Disposal Plan:

- **Waste Collection:** All waste materials, including contaminated PPE and spill cleanup supplies, must be collected in a designated, labeled hazardous waste container.
- **Container Management:** Do not mix this waste with other chemical waste streams.^[4] Keep containers sealed when not in use.
- **Final Disposal:** Dispose of all waste through an approved hazardous waste disposal facility, adhering to all local, state, and federal regulations.^[4]^[5]

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